

# 2,5-dihydro-1H-pyrrole Hydrochloride chemical properties and structure

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## Compound of Interest

Compound Name: 2,5-dihydro-1H-pyrrole  
Hydrochloride

Cat. No.: B1312905

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## An In-depth Technical Guide to 2,5-dihydro-1H-pyrrole Hydrochloride

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2,5-dihydro-1H-pyrrole Hydrochloride**, also known as 3-Pyrroline hydrochloride. This compound is a valuable intermediate in organic synthesis, particularly for the preparation of various nitrogen-containing heterocycles used in the development of pharmaceuticals, agrochemicals, and other specialty chemicals.<sup>[1]</sup>

## Chemical Structure and Identification

**2,5-dihydro-1H-pyrrole Hydrochloride** is the hydrochloride salt of 3-pyrroline. The structure consists of a five-membered unsaturated heterocyclic ring containing a nitrogen atom, which is protonated by hydrogen chloride.

Caption: Chemical structure of **2,5-dihydro-1H-pyrrole Hydrochloride**.

A summary of key identifiers for this compound is provided in the table below.

Identifier	Value
IUPAC Name	2,5-dihydro-1H-pyrrole hydrochloride
Synonyms	3-Pyrroline hydrochloride[1][2][3], 1H-Pyrrole, 2,5-dihydro-, hydrochloride[2][3][4]
CAS Number	63468-63-3[2][3][4][5][6]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> ClN[3][4][6][7] or C <sub>4</sub> H <sub>7</sub> N · HCl[5]
SMILES	[H]Cl.N1CC=CC1[4] or Cl.C1NCC=C1[5]
InChI	1S/C4H7N.ClH/c1-2-4-5-3-1;/h1-2,5H,3-4H2;1H[2][5]
InChIKey	GBGHNSYFGCVGDX-UHFFFAOYSA-N[2][3][5]

## Physicochemical Properties

**2,5-dihydro-1H-pyrrole Hydrochloride** is a white to light yellow crystalline solid.[7] It is soluble in water and alcohol.[7] The compound is known to be sensitive to high temperatures and sunlight, which can cause decomposition.[7] It is also characterized by a pungent odor.[7]

Property	Value
Molecular Weight	105.57 g/mol [4][5][7]
Melting Point	169.5-171.5 °C[7]
Appearance	White to light yellow/orange solid or crystalline powder[7]
Solubility	Soluble in water and alcohol solvents[7]
Purity	Available in purities of 95% to ≥98%[2][4][6]
Storage	Under inert gas (nitrogen or Argon) at 2-8°C[7]

## Experimental Protocols

### Synthesis of 2,5-dihydro-1H-pyrrole Hydrochloride

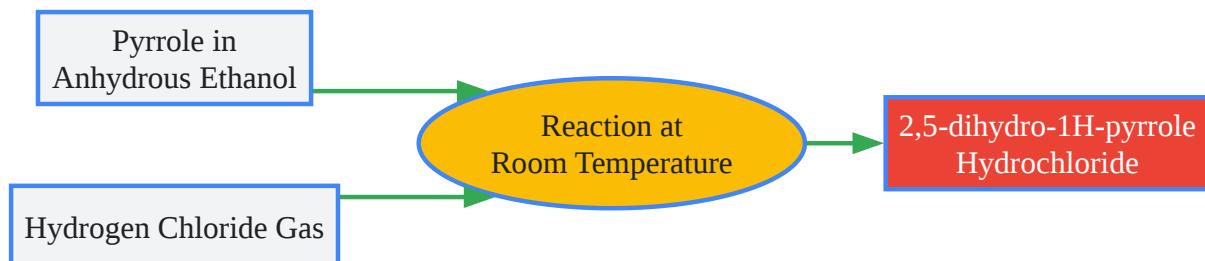
A general method for the synthesis of **2,5-dihydro-1H-pyrrole hydrochloride** involves the reaction of pyrrole with hydrogen chloride.[7]

Materials:

- Pyrrole
- Anhydrous ethanol
- Hydrogen chloride gas

Procedure:

- Dissolve pyrrole in anhydrous ethanol in a suitable reaction vessel. This is typically performed at room temperature.[7]
- Slowly bubble hydrogen chloride gas through the solution, or add it dropwise.[7]
- Allow the reaction to proceed for a sufficient period.
- The product, **2,5-dihydro-1H-pyrrole hydrochloride**, will precipitate from the solution and can be collected.



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Caption: Synthesis of **2,5-dihydro-1H-pyrrole Hydrochloride**.

## Applications in Research and Development

**2,5-dihydro-1H-pyrrole hydrochloride** is a versatile building block in organic synthesis.<sup>[1]</sup> Its primary application is as an intermediate in the preparation of a wide range of organic compounds, including pharmaceuticals, dyes, and polymers.<sup>[7]</sup> The pyrroline scaffold is a key structural motif in many biologically active molecules, making this compound particularly useful in drug discovery and medicinal chemistry.<sup>[1]</sup>

## Safety and Handling

**2,5-dihydro-1H-pyrrole hydrochloride** may cause irritation upon contact with skin, eyes, and mucous membranes.<sup>[7]</sup> It is essential to use appropriate personal protective equipment, such as gloves and safety glasses, when handling this compound.<sup>[7]</sup> It should be stored in a dry, dark, and well-ventilated area.<sup>[7]</sup> In case of ingestion or inhalation, immediate medical attention should be sought.<sup>[7]</sup>

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